

# An In-depth Technical Guide to the Physicochemical Properties of Ethyl 2-Oxobutanoate

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## Compound of Interest

Compound Name: Ethyl 2-oxobutanoate

Cat. No.: B100451

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## Introduction

**Ethyl 2-oxobutanoate**, also known as ethyl 2-ketobutyrate, is an organic compound classified as a keto-ester. Its chemical structure, featuring both a ketone and an ester functional group, makes it a valuable intermediate in various organic syntheses. This technical guide provides a comprehensive overview of its core physicochemical properties, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis. All quantitative data is presented in structured tables for ease of reference and comparison.

## Physicochemical Properties

The fundamental physicochemical properties of **ethyl 2-oxobutanoate** are summarized below. These values are critical for its handling, application in synthetic chemistry, and for predicting its behavior in various chemical and biological systems.

### Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C6H10O3	[1]
Molecular Weight	130.14 g/mol	[1][2]
Appearance	Liquid	[3]
Boiling Point	162.0 ± 0.0 °C at 760 mmHg	[1]
169.06 °C (Predicted)	[4]	
Melting Point	-19.23 °C (Predicted)	[4]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[1]
1.02 g/cm <sup>3</sup> (Predicted)	[4]	

**Table 2: Chemical and Safety Properties**

Property	Value	Reference
CAS Number	15933-07-0	[1][3][5]
InChI Key	FJAKCEHATXBFJT-UHFFFAOYSA-N	[3]
Solubility	Slightly soluble in Chloroform and Methanol.	[5]
Water solubility: 29323.4 mg/L (Predicted)	[4]	
Flash Point	61.2 ± 15.9 °C	[1]
53.74 °C (Predicted)	[4]	
Vapor Pressure	2.2 ± 0.3 mmHg at 25°C	[1]
LogP	0.58	[1]

## Experimental Protocols

This section provides detailed methodologies for the determination of key physicochemical and analytical properties of **ethyl 2-oxobutanoate**.

## Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid sample.

[6]

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid for bath (e.g., paraffin oil)
- Stand and clamps

Procedure:

- Fill the small test tube with approximately 2-3 mL of **ethyl 2-oxobutanoate**. [7]
- Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Clamp the thermometer assembly in a Thiele tube or an oil bath, making sure the heat-transfer liquid is above the level of the sample but below the opening of the test tube. [8]
- Gently heat the side arm of the Thiele tube or the oil bath. [8]

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.[\[6\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.[\[6\]](#)[\[8\]](#) Record this temperature.
- For accuracy, repeat the determination.

## Determination of Density (Pycnometer or Graduated Cylinder Method)

This protocol outlines the measurement of density using a simple mass and volume determination.[\[9\]](#)[\[10\]](#)

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer for higher accuracy
- Analytical balance (readable to at least 0.01 g)

Procedure:

- Carefully measure the mass of a clean, dry graduated cylinder or pycnometer and record it. [\[10\]](#)
- Add a known volume of **ethyl 2-oxobutanoate** to the graduated cylinder (e.g., 10.0 mL). If using a pycnometer, fill it to its calibrated volume.
- Measure the total mass of the container and the liquid.[\[10\]](#)
- Calculate the mass of the liquid by subtracting the mass of the empty container from the total mass.
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .

- The determination should be performed at a constant, recorded temperature as density is temperature-dependent.

## Determination of Solubility

This protocol provides a qualitative assessment of the solubility of **ethyl 2-oxobutanoate** in various solvents.<sup>[1]</sup><sup>[11]</sup>

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Pipettes or droppers
- Solvents (e.g., water, ethanol, chloroform, hexane)

Procedure:

- Place a small, measured amount of **ethyl 2-oxobutanoate** (e.g., 0.1 mL) into a test tube.
- Add a small volume of the solvent to be tested (e.g., 1 mL) to the test tube.
- Vigorously shake or vortex the mixture for 1-2 minutes.<sup>[11]</sup>
- Allow the mixture to stand and observe if a single homogeneous phase is formed.
- If the substance dissolves, it is considered soluble. If two distinct layers remain or the sample remains undissolved, it is insoluble.
- If the substance appears to be sparingly soluble, add more solvent in small increments and observe any changes.
- The general rule of "like dissolves like" can be applied; polar compounds tend to dissolve in polar solvents, and non-polar compounds in non-polar solvents.

# Gas Chromatography-Mass Spectrometry (GC-MS)

## Analysis

GC-MS is a powerful technique for separating and identifying volatile compounds like **ethyl 2-oxobutanoate**.[\[12\]](#)

Apparatus:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate GC column (e.g., non-polar or medium-polarity capillary column)
- Helium (carrier gas)
- Sample vials
- Microsyringe

Procedure:

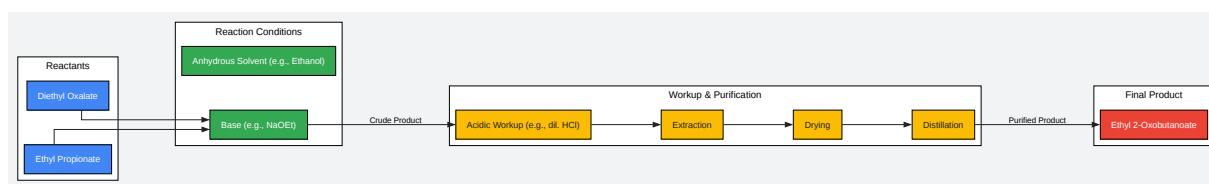
- Sample Preparation: Prepare a dilute solution of **ethyl 2-oxobutanoate** in a volatile solvent (e.g., hexane or ethyl acetate). An internal standard may be added for quantitative analysis. [\[12\]](#)[\[13\]](#)
- GC-MS Setup:
  - Set the GC oven temperature program to achieve good separation of components. A typical program might start at a low temperature and ramp up.
  - Set the injector and detector temperatures appropriately (e.g., 250 °C).
  - The mass spectrometer is typically operated in electron ionization (EI) mode at 70 eV.
  - Set the mass analyzer to scan a relevant mass range (e.g., m/z 30-200).
- Injection and Acquisition: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.

- Data Analysis:
  - The total ion chromatogram (TIC) will show peaks corresponding to the separated components. Identify the peak for **ethyl 2-oxobutanoate** based on its retention time.
  - The mass spectrum of this peak will show the molecular ion and characteristic fragment ions, which can be used to confirm the identity of the compound.

## Mandatory Visualizations

### Synthesis Workflow

The following diagram illustrates a common synthetic route to  $\alpha$ -keto esters like **ethyl 2-oxobutanoate**, the Claisen condensation.

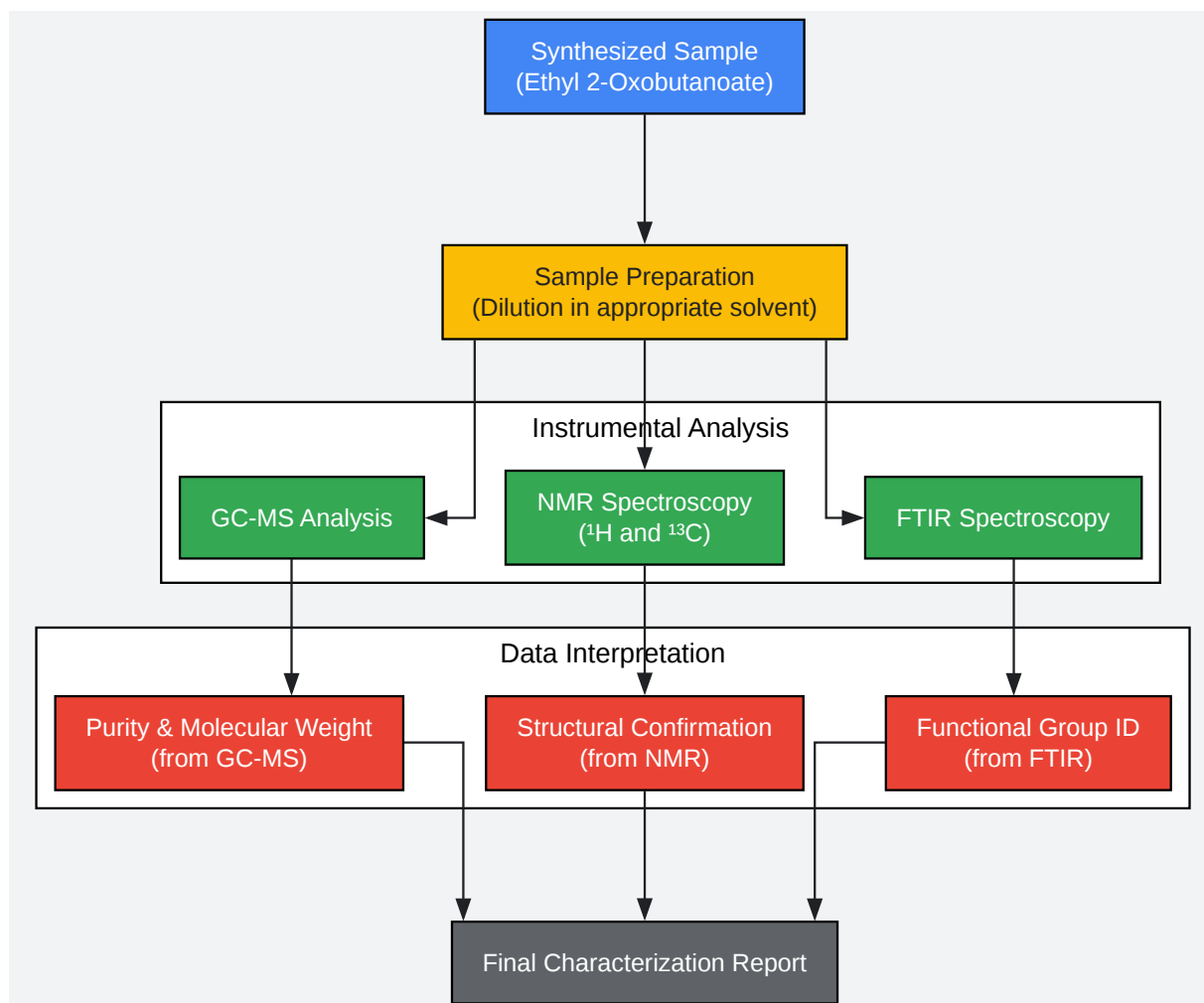


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Caption: A logical workflow for the synthesis of **ethyl 2-oxobutanoate** via Claisen condensation.

### Analytical Workflow

This diagram outlines the typical workflow for the characterization of a synthesized organic compound like **ethyl 2-oxobutanoate**.



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Caption: A standard workflow for the analytical characterization of **ethyl 2-oxobutanoate**.

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